

# An In-depth Technical Guide on Disodium p-phenolsulfonate (CAS 20896-31-5)

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## Compound of Interest

Compound Name: Disodium p-phenolsulfonate

Cat. No.: B15193923

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Disclaimer: Detailed public information, including comprehensive experimental protocols and specific biological pathway data for **Disodium p-phenolsulfonate** with CAS number 20896-31-5, is limited. Much of the available data pertains to its parent compound, 4-hydroxybenzenesulfonic acid, or its monosodium salt. This guide compiles the most relevant information available to serve as a technical overview.

## Chemical and Physical Properties

**Disodium p-phenolsulfonate** is the disodium salt of 4-hydroxybenzenesulfonic acid. It is an organic compound that is typically found as a white to off-white crystalline powder. Its structure, featuring a hydrophilic sulfonate group and a phenolic hydroxyl group, makes it soluble in water.

Table 1: Chemical Identifiers and Synonyms

Identifier	Value
CAS Number	20896-31-5[1]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> Na <sub>2</sub> O <sub>4</sub> S
Synonyms	Disodium 4-hydroxybenzenesulfonate, Disodium p-hydroxybenzenesulfonate, p-Hydroxybenzenesulfonic acid disodium salt, Benzenesulfonic acid, 4-hydroxy-, disodium salt[1]

Table 2: Physical and Chemical Properties

Property	Value	Source Compound
Molecular Weight	218.14 g/mol	Disodium p-phenolsulfonate
Appearance	White to off-white crystalline powder	Sodium 4-hydroxybenzenesulfonate[2]
Melting Point	>300 °C	Sodium 4-hydroxybenzenesulfonate[3]
Solubility	Soluble in water	4-Hydroxybenzenesulfonic acid[4]

## Synthesis and Manufacturing

The synthesis of **Disodium p-phenolsulfonate** is generally achieved through a two-step process: the sulfonation of phenol to produce p-hydroxybenzenesulfonic acid, followed by neutralization with a sodium base.

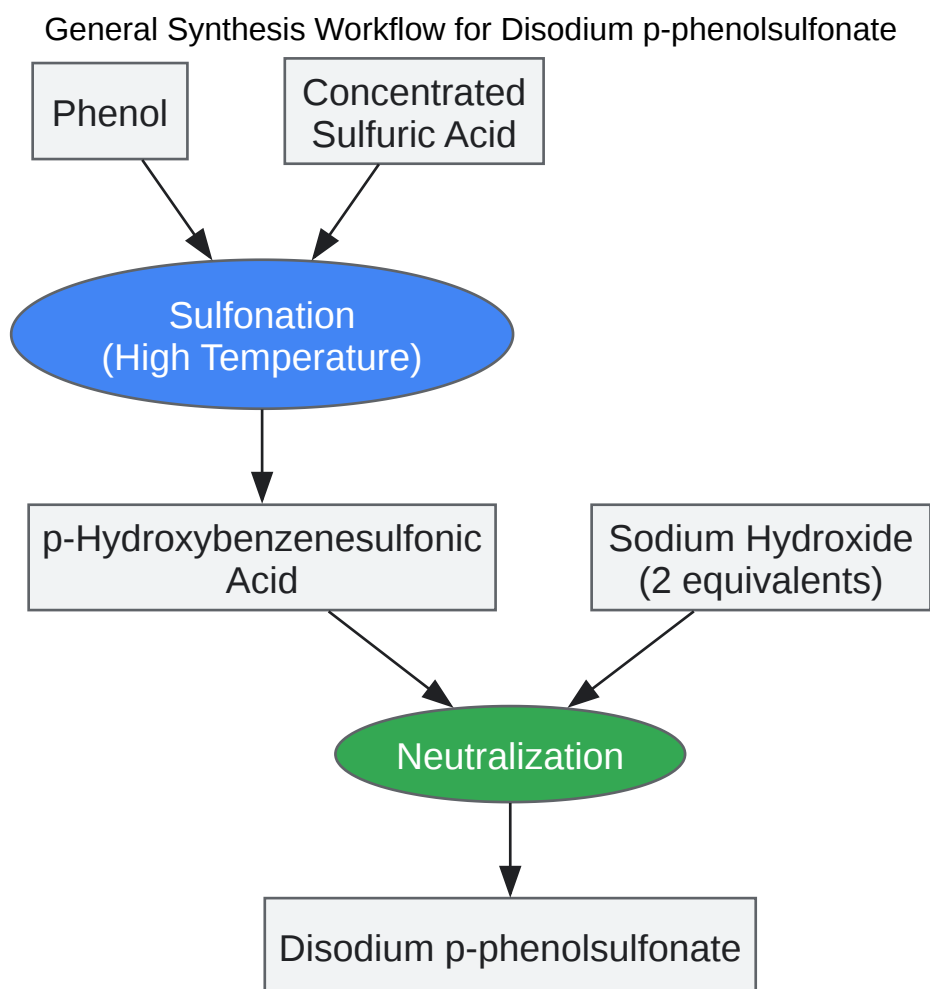
## Experimental Protocol: Synthesis of p-Hydroxybenzenesulfonic Acid (Parent Compound)

The formation of the para isomer (p-hydroxybenzenesulfonic acid) is favored over the ortho isomer at higher temperatures.

- Materials: Phenol, concentrated sulfuric acid.
- Procedure:
  - Phenol is reacted with concentrated sulfuric acid.
  - The reaction mixture is heated to approximately 100-110 °C. At this higher temperature, the thermodynamically more stable para isomer is the major product. At lower temperatures (around 25°C), the ortho isomer is kinetically favored.
  - The reaction is allowed to proceed for several hours.
  - The product, p-hydroxybenzenesulfonic acid, can be isolated from the reaction mixture.

## Experimental Protocol: Neutralization to Disodium p-phenolsulfonate

- Materials: p-hydroxybenzenesulfonic acid, sodium hydroxide (or another sodium base).
- Procedure:
  - The synthesized p-hydroxybenzenesulfonic acid is dissolved in an appropriate solvent, typically water.
  - A stoichiometric amount of sodium hydroxide (two equivalents) is gradually added to the solution to neutralize both the sulfonic acid and the phenolic hydroxyl group.
  - The resulting solution contains **Disodium p-phenolsulfonate**.
  - The final product can be isolated by evaporation of the solvent.



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Caption: General synthesis workflow for **Disodium p-phenolsulfonate**.

## Analytical Methods

For the quantitative analysis of p-phenolsulfonate and its salts, High-Performance Liquid Chromatography (HPLC) and Quantitative Nuclear Magnetic Resonance (qNMR) are suitable techniques.

## HPLC Method (General Approach)

A specific validated protocol for the disodium salt is not readily available in public literature. However, a general method for the monosodium salt suggests the following could be a starting point for method development:

- Column: A reverse-phase column, such as a C18 or a specialized column like Newcrom R1, would be appropriate.
- Mobile Phase: A mixture of an organic solvent (e.g., acetonitrile) and an aqueous buffer (e.g., water with a small amount of acid like phosphoric or formic acid) is typically used.
- Detection: UV detection would be suitable due to the aromatic ring in the molecule.
- Quantification: Quantification would be achieved by comparing the peak area of the analyte to that of a certified reference standard.

## Quantitative NMR (qNMR)

qNMR is a primary analytical method that can be used for purity assessment and quantification without the need for a specific reference standard of the analyte.

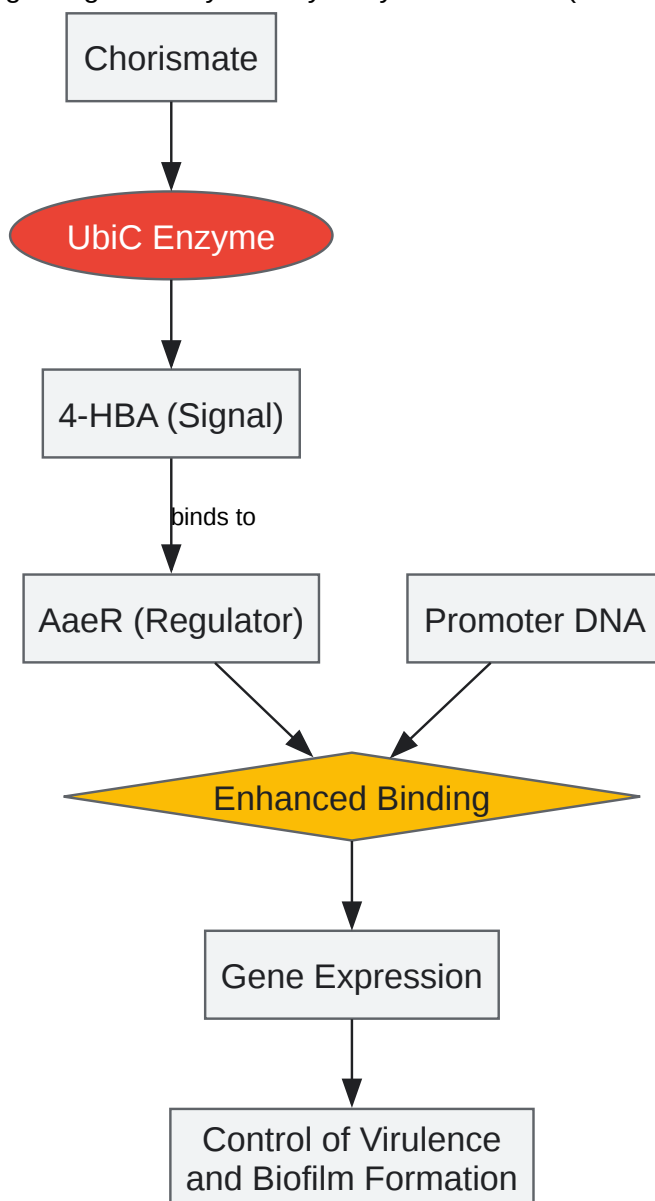
- Principle: The integral of an NMR signal is directly proportional to the number of nuclei contributing to that signal. By using a certified internal standard with a known concentration, the concentration of the analyte can be accurately determined.
- Procedure Outline:
  - An accurately weighed amount of the **Disodium p-phenolsulfonate** sample and a certified internal standard are dissolved in a known volume of a deuterated solvent (e.g., D<sub>2</sub>O).
  - The <sup>1</sup>H NMR spectrum is acquired under quantitative conditions (e.g., ensuring full relaxation of signals).
  - The integrals of non-overlapping peaks of the analyte and the internal standard are measured.
  - The purity or concentration of the analyte is calculated based on the ratio of the integrals, the number of protons for each signal, and the molecular weights and masses of the

analyte and the standard.

## Biological Activity and Signaling Pathways

There is no specific information on the biological signaling pathways for **Disodium p-phenolsulfonate**. However, research on the structurally related compound 4-hydroxybenzoic acid (4-HBA) in *Shigella sonnei* has elucidated a signaling system that controls physiology and virulence. This can serve as an illustrative example of how a phenolic acid derivative might function in a biological system.<sup>[5]</sup><sup>[6]</sup>

In *S. sonnei*, 4-HBA acts as a signaling molecule. Its biosynthesis is catalyzed by the enzyme UbiC.<sup>[5]</sup> 4-HBA then binds to the response regulator AaeR, which enhances the binding of AaeR to the promoter regions of target genes, thereby controlling their expression. This signaling system has been shown to affect biofilm formation, extracellular polysaccharide production, and virulence.<sup>[5]</sup>

Illustrative Signaling Pathway of 4-Hydroxybenzoic Acid (4-HBA) in *S. sonnei*[Click to download full resolution via product page](#)

Caption: 4-HBA signaling in *S. sonnei*, an example for a related compound.

## Toxicology and Safety Information

Detailed toxicological studies specifically for **Disodium p-phenolsulfonate** are not widely available. The safety information is often extrapolated from data on the parent acid or other salts.

Table 3: Toxicological Data for 4-Hydroxybenzenesulfonic Acid (Parent Compound)

Test	Result	Species
LD50 (oral)	6400 mg/kg	Mouse[7]
Skin Irritation	Mild irritant effect in a 0.5% solution	Human[7]

The parent compound, p-phenolsulfonic acid, is considered a strong acid and can cause burns upon contact with skin, eyes, or mucous membranes.[8] The monosodium salt dihydrate is classified as a skin and eye irritant.[9] It is reasonable to assume that **Disodium p-phenolsulfonate** should be handled with appropriate personal protective equipment, including gloves and eye protection.

## Applications in Research and Development

**Disodium p-phenolsulfonate** and its parent acid are utilized in various industrial and research applications:

- **Chemical Intermediate:** It serves as a building block in the synthesis of pharmaceuticals, dyes, and specialized polymers.[4][10]
- **Metal Complexation:** The phenolic hydroxyl and sulfonic acid groups make it a good ligand for forming stable complexes with metal ions, which has applications in analytical chemistry and catalysis.[11]
- **Polymerization Catalyst:** It is used as a catalyst in polymerization reactions.[12]
- **Formulation Component:** In the pharmaceutical and cosmetic industries, related compounds can act as stabilizers or pH buffers.[2]



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